

Application Notes: Arginase Inhibitor Screening Assay

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Compound of Interest

Compound Name: Arg1-IN-1

Cat. No.: B12429456

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Introduction

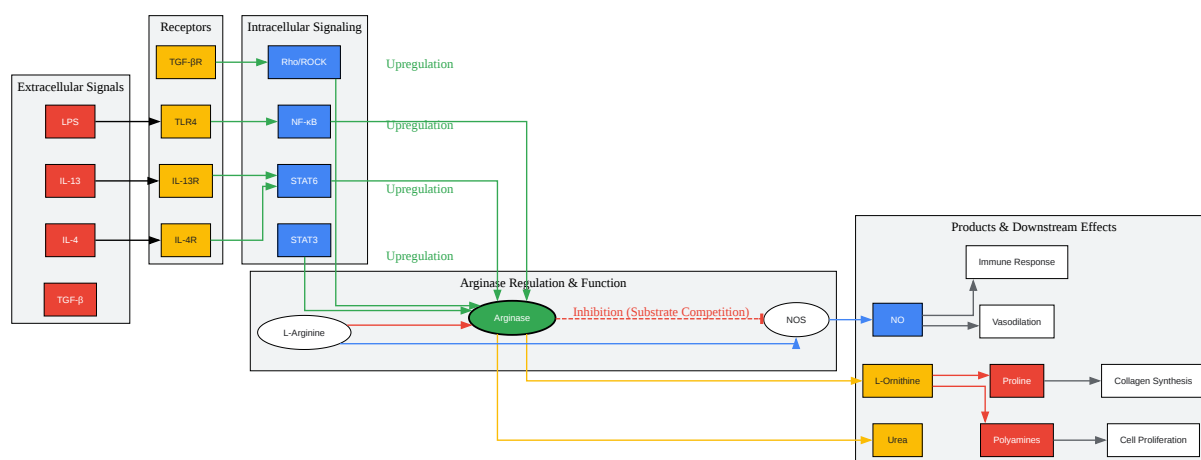
Arginase is a manganese-containing enzyme that catalyzes the hydrolysis of L-arginine to L-ornithine and urea, marking the final step in the urea cycle.[1] In mammals, two isoforms exist: Arginase I (ARG1), a cytosolic enzyme predominantly found in the liver, and Arginase II (ARG2), a mitochondrial enzyme with broader tissue distribution.[2] Beyond its role in nitrogen disposal, arginase is a critical regulator of cellular processes by modulating the bioavailability of L-arginine. L-arginine is a substrate for both arginase and nitric oxide synthase (NOS).[1][3] Consequently, increased arginase activity can limit the production of nitric oxide (NO), a crucial signaling molecule in vasodilation, neurotransmission, and immune responses.[1][4][5]

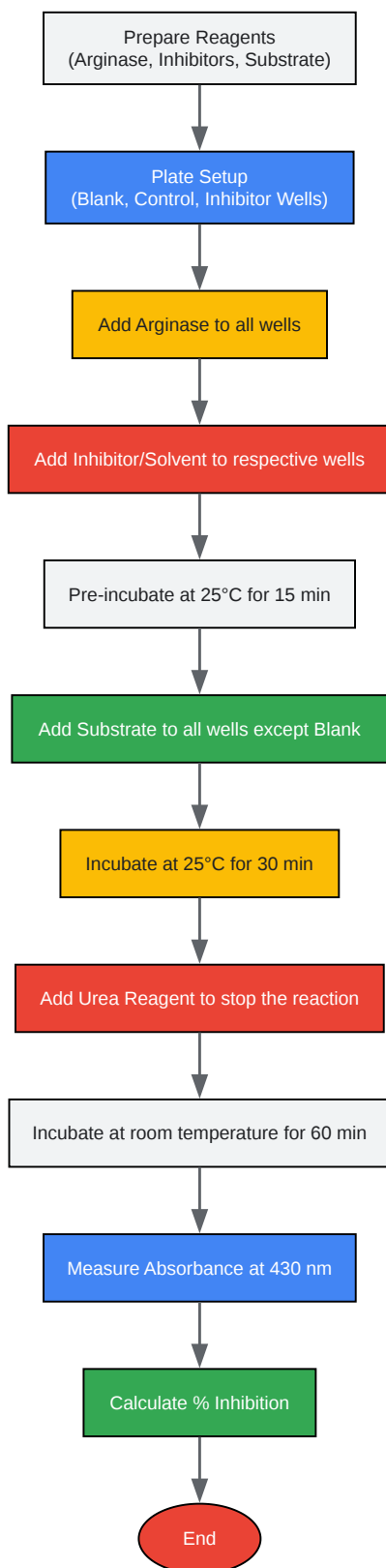
The dysregulation of arginase activity is implicated in various pathological conditions.[4][6] Elevated arginase levels have been associated with cardiovascular diseases such as hypertension and atherosclerosis, neurodegenerative disorders, and cancer.[1][4][5] In the tumor microenvironment, arginase expressed by myeloid-derived suppressor cells (MDSCs) depletes L-arginine, impairing T-cell proliferation and promoting immune evasion.[7] This has positioned arginase as a promising therapeutic target for drug discovery.[6][7] Arginase inhibitors have the potential to restore NO production, enhance anti-tumor immunity, and ameliorate endothelial dysfunction.[7][8]

This document provides a detailed protocol for an arginase inhibitor screening assay kit. The assay is a colorimetric method designed for a high-throughput screening format to identify and characterize potential arginase inhibitors.[8][9][10]

Arginase Signaling Pathway

The arginase pathway is intricately linked with several key cellular signaling cascades. Its activity is modulated by various cytokines and growth factors, and its products influence downstream cellular functions.





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